

Application Notes and Protocols: Bisindolylmaleimide I

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Compound of Interest

Compound Name: *Bisindolylmaleimide I*

Cat. No.: *B1684111*

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Abstract

Bisindolylmaleimide I (also known as GF109203X or Gö 6850) is a potent, cell-permeable, and reversible inhibitor of Protein Kinase C (PKC) isoforms.[1][2] Its high selectivity makes it an invaluable tool for dissecting PKC-mediated signal transduction pathways and for drug discovery efforts in areas such as oncology and immunology.[3][4] This document provides detailed protocols for the preparation, storage, and application of **Bisindolylmaleimide I** stock solutions to ensure experimental accuracy and reproducibility.

Compound Information

Bisindolylmaleimide I acts as an ATP-competitive inhibitor of PKC, showing high selectivity for conventional (α , β I, β II, γ) and novel (δ , ϵ) PKC isozymes.[2][5] It has also been shown to inhibit other kinases, such as Glycogen Synthase Kinase-3 (GSK-3), at higher concentrations.[2][6][7]

Chemical Properties

Property	Value	Source(s)
Synonyms	GF 109203X, Gö 6850, BIM I	[2]
Molecular Formula	C ₂₅ H ₂₄ N ₄ O ₂	[5][8][9]
Molecular Weight	412.5 g/mol	[5][8]
Purity	≥95% (HPLC)	
Appearance	Deep orange solid	
CAS Number	133052-90-1	[5][8][9]

Solubility and Storage

Solvent	Solubility	Storage of Stock Solution	Source(s)
DMSO	≥ 10 mg/mL	Store at -20°C for up to 4 months. Aliquot to avoid repeated freeze-thaw cycles.	[5][7][8]
DMF	≥ 10 mg/mL	Store at -20°C.	[5][8]
Water	Insoluble	Not recommended for stock solution preparation.	[3]
Lyophilized Powder	-	Store at -20°C, desiccated, for up to 24 months.	[5][8]

Experimental Protocols

Preparation of a 10 mM Bisindolylmaleimide I Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Bisindolylmaleimide I** in Dimethyl Sulfoxide (DMSO).

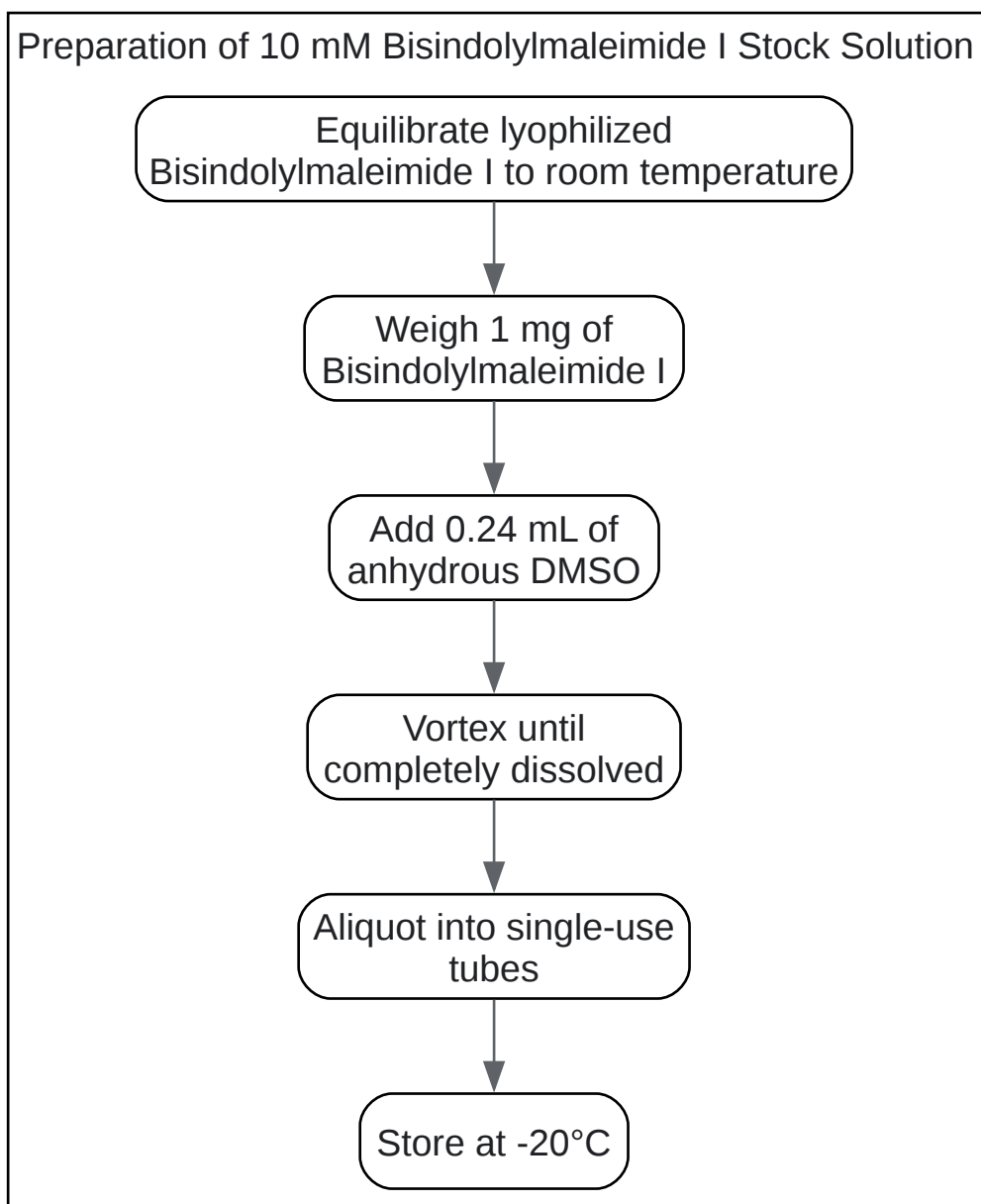
Materials:

- **Bisindolylmaleimide I** (lyophilized powder)
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of lyophilized **Bisindolylmaleimide I** to reach room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh a specific amount of **Bisindolylmaleimide I** powder. For example, to prepare a 10 mM stock solution, weigh 1 mg of the compound.
- **Dissolution:** To the weighed 1 mg of **Bisindolylmaleimide I**, add 0.24 mL of anhydrous DMSO.^{[5][8]}
- **Mixing:** Cap the vial securely and vortex thoroughly until the compound is completely dissolved. The solution should be clear and free of particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store the aliquots at -20°C. Once a solution is made, it is recommended to use it within 2 months to prevent loss of potency.^[5]

Workflow for Stock Solution Preparation:



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Workflow for preparing a 10 mM stock solution of **Bisindolylmaleimide I**.

Preparation of Working Solutions

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.

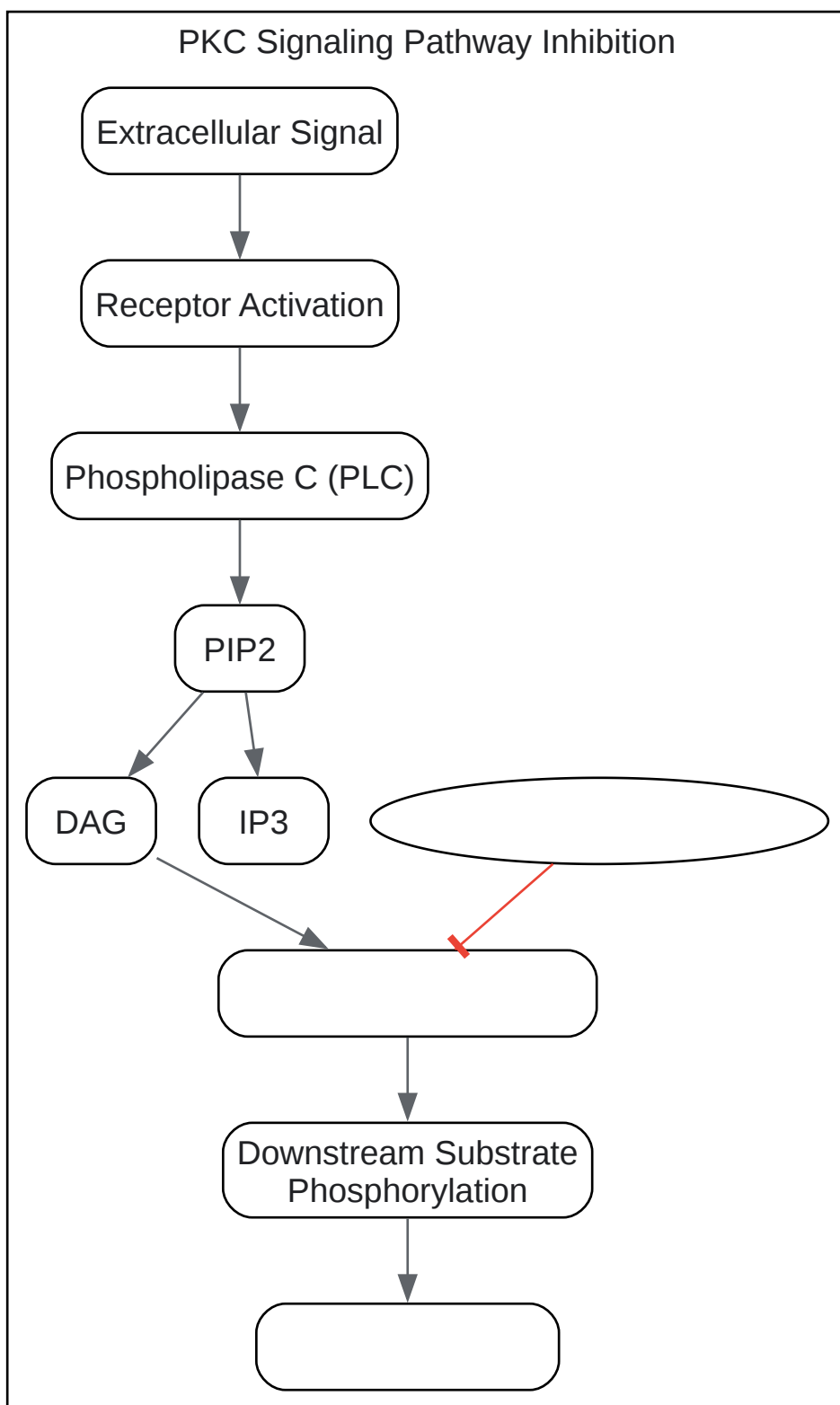
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or buffer immediately before use.
- Mixing: Mix the working solution thoroughly by gentle pipetting or inversion.

Note: The final concentration of DMSO in the working solution should be kept low (typically <0.5%) to avoid solvent-induced cellular toxicity.

Mechanism of Action and Signaling Pathway

Bisindolylmaleimide I is a potent inhibitor of Protein Kinase C (PKC).[8] It acts as a competitive inhibitor at the ATP-binding site within the catalytic domain of PKC isoforms.[7][10] This inhibition prevents the phosphorylation of downstream target proteins involved in various cellular processes, including cell proliferation, differentiation, and apoptosis.[3]

Inhibition of the PKC Signaling Pathway:



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Inhibition of the PKC signaling pathway by **Bisindolylmaleimide I**.

Applications

Bisindolylmaleimide I is widely used in cell-based assays to investigate the role of PKC in various signaling pathways. Working concentrations can vary depending on the desired effect, cell type, and experimental conditions.[5] It has been utilized in studies of platelet aggregation, cancer cell proliferation, and T-cell activation.[3][11]

Safety Precautions

Bisindolylmaleimide I should be handled by trained personnel in a laboratory setting. Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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